

Technical Guide: 4-Epitetracycline-d6 for Research Applications

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Compound of Interest

Compound Name: **4-Epitetracycline-d6**

Cat. No.: **B12373813**

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This guide provides an in-depth overview of **4-Epitetracycline-d6**, a deuterated form of a tetracycline epimer, for researchers, scientists, and drug development professionals. It covers supplier information, pricing, technical data, and detailed experimental protocols.

Introduction

4-Epitetracycline is a reversible epimer of the broad-spectrum antibiotic tetracycline. While it exhibits lower antibacterial activity compared to its parent compound, it is a crucial reference standard in analytical and research settings for studying the degradation, metabolism, and pharmacokinetics of tetracycline drugs.^{[1][2]} The deuterated form, **4-Epitetracycline-d6**, serves as an internal standard in mass spectrometry-based analytical methods, enabling precise quantification.

Supplier and Pricing Information

The availability and pricing of **4-Epitetracycline-d6** can vary among suppliers. The following table summarizes currently available information. Researchers are advised to contact suppliers directly for the most up-to-date pricing and to inquire about the availability of certificates of analysis.

Supplier	Product Name	Catalog Number	Purity	Available Quantities	Price (EUR)
CymitQuimica	Tetracycline	4Z-T-4029	Not Specified	10mg, 25mg, 50mg	€7,280.00
	EP Impurity				(10mg),
	A-d6 (4-Epitetracyclin e-d6)				€13,347.00 (25mg),
					€21,840.00 (50mg)[3]
RXN Chemicals	Tetracycline		Not Specified	High-purity	Contact for pricing[4]
	EP Impurity				
	A-d6 (4-Epitetracyclin e-d6)				
Santa Cruz Biotechnology	4-epi-Tetracycline-d6	sc-219424	~ ≥50%	Not Specified	Contact for pricing[5]
Pharmaffiliates	4-epi-Tetracycline-d6	PA STI 081720	~50%	Not Specified	Contact for pricing[1][6]
	(approximately 50% pure, contains unidentified salts)				
Nano diainc	4-Epitetracyclin e-d6	Not Specified	Not Specified	Not Specified	Not Available For Sale[7]

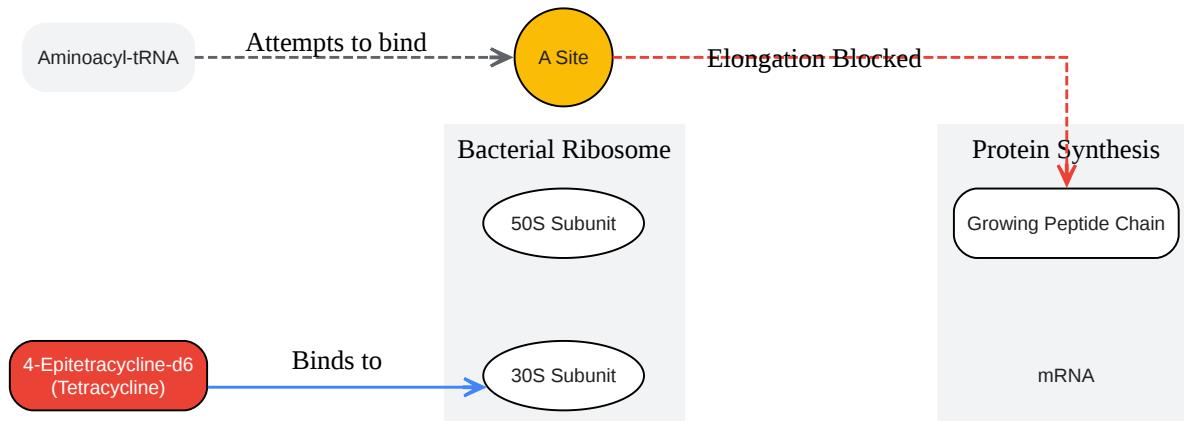
Note: Pricing and availability are subject to change. The purity of the compound can vary significantly between suppliers; therefore, it is crucial to obtain a lot-specific Certificate of Analysis.

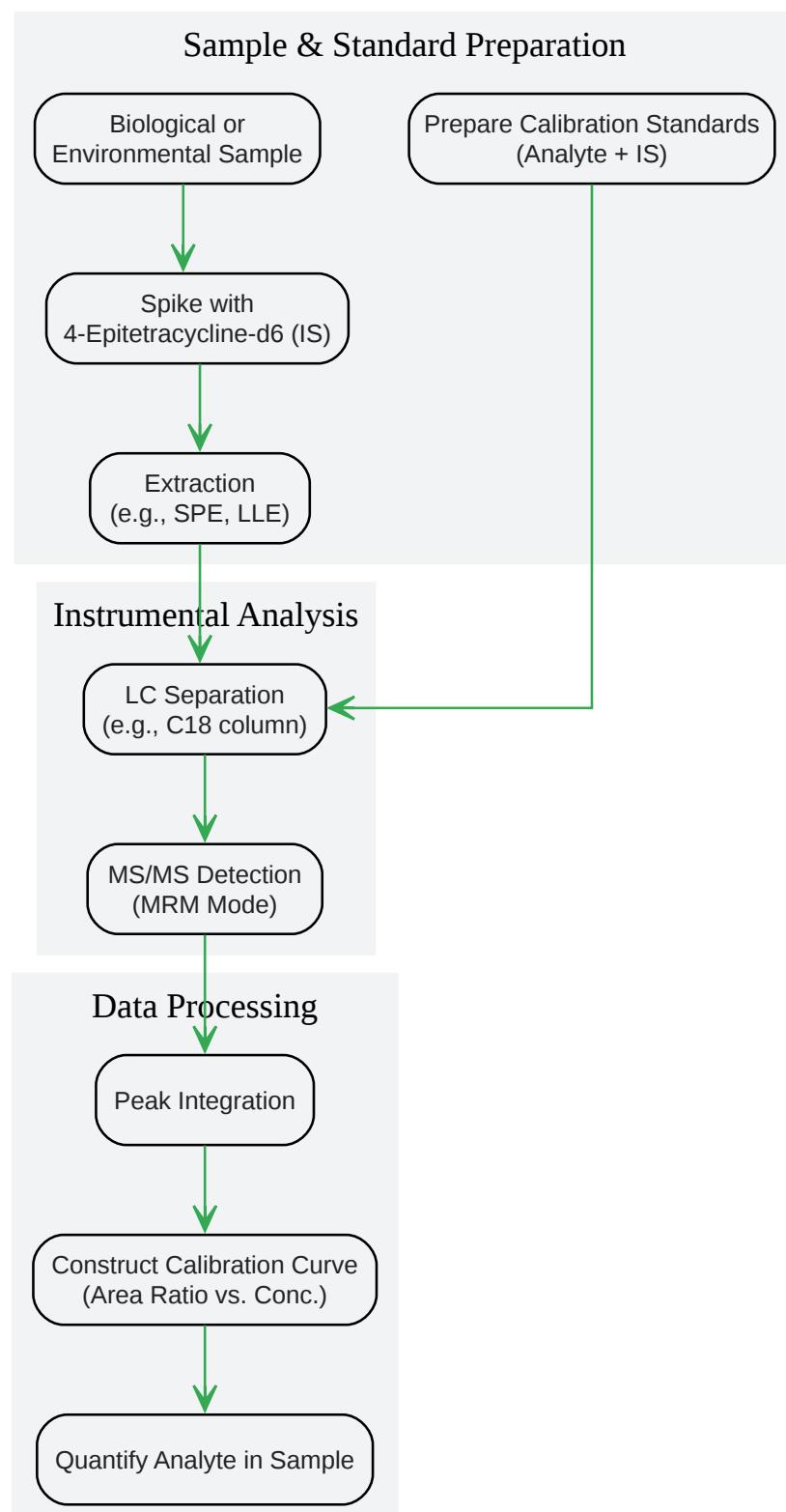
Technical Data

Property	Value	Source
Chemical Name	4-Epitetracycline-d6	N/A
Synonyms	Tetracycline EP Impurity A-d6	[3] [4]
Molecular Formula	C ₂₂ H ₁₈ D ₆ N ₂ O ₈	[4]
Molecular Weight	450.48 g/mol	[4]
CAS Number	2373374-43-5	[4]

Mechanism of Action: Inhibition of Bacterial Protein Synthesis

Tetracycline antibiotics, including their epimers, exert their antibacterial effect by inhibiting protein synthesis in bacteria. This process is crucial for bacterial growth and replication. The primary target is the 30S ribosomal subunit. By binding to the 30S subunit, tetracyclines block the attachment of aminoacyl-tRNA to the ribosomal acceptor (A) site. This prevents the addition of new amino acids to the growing peptide chain, effectively halting protein elongation.



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